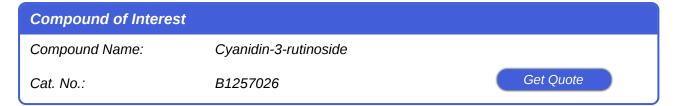


Cyanidin-3-rutinoside in Black Raspberries: A Technical Guide for Researchers

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For Immediate Release

This technical guide provides an in-depth overview of the occurrence, analysis, and biological activities of **cyanidin-3-rutinoside**, a prominent anthocyanin found in black raspberries (Rubus occidentalis). This document is intended for researchers, scientists, and drug development professionals interested in the analytical chemistry and potential therapeutic applications of this compound.

Quantitative Occurrence of Cyanidin-3-rutinoside

Cyanidin-3-rutinoside is a major anthocyanin in black raspberries, contributing significantly to their deep pigmentation and antioxidant capacity. Its concentration can vary depending on the cultivar, fruit part, and processing methods. The following table summarizes quantitative data from various studies.



Sample Type	Cultivar(s)	Cyanidin-3- rutinoside Content	Other Major Anthocyanins	Reference(s)
Juice	26 Seedling Populations	24-40% of total anthocyanins	Cyanidin-3- xylosylrutinoside (49-58%)	[1]
Juice	'Munger', 'Jewel', 'Mac Black'	Proportions vary; cultivars had higher proportions of cyanidin-3- rutinoside compared to cyanidin-3- xylosylrutinoside	Cyanidin-3- xylosylrutinoside	[2]
Fresh Seeds	Not Specified	~85% of total peak area (Total anthocyanins: 78.24 ± 0.44 mg/g of seed powder)	Cyanidin-3-O- glucoside	[3]
Wine Seeds	Not Specified	~85% of total peak area (Total anthocyanins: 41.61 ± 0.29 mg/g of seed powder)	Cyanidin-3-O- glucoside	[3]
Freeze-dried Powder	'Jewel'	Not explicitly quantified, but used for extraction and biological studies	Not Specified	
Freeze-dried Powder	Not Specified	Wide range: 18.1–2,904.8	Not Specified	[4]



mg/100 g (total anthocyanins)

Experimental Protocols

Accurate quantification and analysis of **cyanidin-3-rutinoside** are crucial for research and development. The following sections detail the common methodologies for extraction and chromatographic analysis.

Extraction of Cyanidin-3-rutinoside from Black Raspberries

Objective: To efficiently extract anthocyanins, including **cyanidin-3-rutinoside**, from black raspberry tissues for subsequent analysis.

Materials:

- Black raspberry samples (fresh, frozen, or freeze-dried)
- Methanol (HPLC grade)
- Formic acid (or Hydrochloric acid)
- · High-purity water
- Centrifuge
- Sonicator (optional)
- Vortex mixer
- Syringe filters (0.45 μm)

Protocol:

Sample Preparation:



- Fresh/Frozen Fruit: Homogenize the fruit in a blender. A portion of the puree can then be centrifuged to separate the juice from the pulp.[5]
- Freeze-dried Powder: Weigh a precise amount of the powder (e.g., 0.5 g to 1.5 g).[3][4]
- Seeds: Freeze-dry and powder the seeds.[3]
- Solvent Preparation: Prepare an acidified methanol solution. Common solvents include:
 - Methanol with 0.1% HCl.[3]
 - Methanol with 0.5% formic acid.
 - 40% methanol with 0.1% HCI.[3]

Extraction:

- Add the extraction solvent to the prepared sample at a specific ratio (e.g., 10 mL of solvent to 0.5 g of powder).[3]
- For thorough extraction, the mixture can be sonicated for a period (e.g., 15 minutes) or incubated at 4°C in the dark for an extended time (e.g., 48 hours).[3][4]
- Vortex the sample periodically during incubation to ensure proper mixing.

Clarification:

- Centrifuge the extract at a moderate speed (e.g., 3446 x g for 10 minutes) to pellet solid debris.[5]
- Carefully collect the supernatant.

Filtration:

 Filter the supernatant through a 0.45 μm syringe filter to remove any remaining particulate matter before HPLC analysis.[5]

HPLC-DAD for Quantification of Cyanidin-3-rutinoside



Objective: To separate and quantify **cyanidin-3-rutinoside** in the prepared extract using High-Performance Liquid Chromatography with a Diode-Array Detector.

Instrumentation and Parameters:

- HPLC System: An Agilent 1100 series or equivalent system equipped with a degasser, binary pump, autosampler, and a Diode-Array Detector (DAD).[5]
- Column: A reversed-phase C18 column is typically used (e.g., Eclipse XDB-C18, 4.6 x 250 mm, 5 μm or Luna C18, 250 x 4.6 mm).[3][6]
- Mobile Phase:
 - Solvent A: Water with 0.1% or 0.5% formic acid.[3][6]
 - Solvent B: Methanol or acetonitrile with 0.1% or 0.5% formic acid.[3][6]
- Gradient Elution: A typical gradient program involves a gradual increase in the proportion of Solvent B to elute compounds with increasing hydrophobicity. An example gradient is as follows:
 - Start with a low percentage of B, hold for a few minutes.
 - Linearly increase the percentage of B over a defined period.
 - Include a wash step with a high percentage of B.
 - Return to the initial conditions for column re-equilibration.
- Flow Rate: A standard flow rate is 1.0 mL/min.[6]
- Injection Volume: Typically 5 μL.[5]
- Detection Wavelength: Anthocyanins are monitored at their maximum absorbance in the visible range, which is typically around 520 nm.[5][6]
- Quantification: Quantification is performed by comparing the peak area of cyanidin-3rutinoside in the sample to a calibration curve generated from a pure standard of cyanidin-



3-rutinoside or a related anthocyanin like cyanidin-3-glucoside.[5]

Visualizations Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **cyanidin-3-rutinoside** in black raspberries.



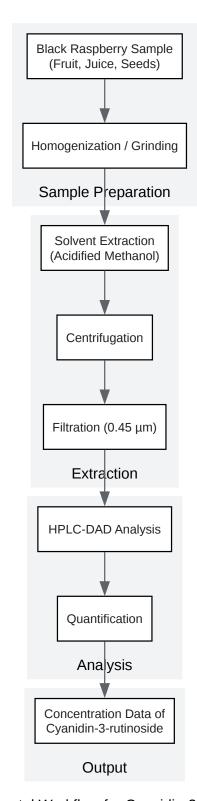


Figure 1. Experimental Workflow for Cyanidin-3-rutinoside Analysis

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Caption: Figure 1. A generalized workflow for the extraction and quantification of **cyanidin-3-rutinoside** from black raspberry samples.

Signaling Pathways

Cyanidin-3-rutinoside has been shown to modulate several key signaling pathways implicated in cellular processes relevant to drug development, such as glucose metabolism and apoptosis.

PI3K/Akt Signaling Pathway in Glucose Uptake:

Cyanidin-3-rutinoside can enhance glucose uptake in adipocytes by activating the PI3K/Akt signaling pathway.

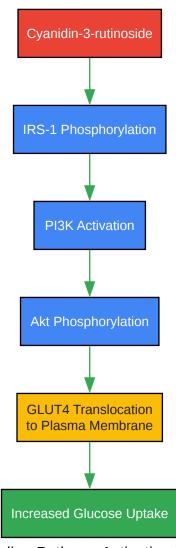


Figure 2. PI3K/Akt Signaling Pathway Activation by Cyanidin-3-rutinoside



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Caption: Figure 2. Activation of the PI3K/Akt pathway by **cyanidin-3-rutinoside**, leading to increased glucose uptake.

MAPK/JNK Signaling Pathway in Apoptosis:

In certain cancer cell lines, **cyanidin-3-rutinoside** can induce apoptosis through the generation of reactive oxygen species (ROS) and subsequent activation of the p38 MAPK and JNK pathways.

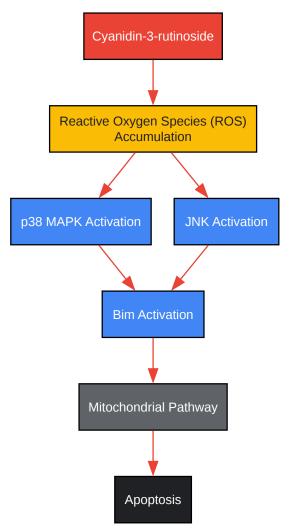


Figure 3. MAPK/JNK Signaling Pathway in Cyanidin-3-rutinoside-Induced Apoptosis

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Caption: Figure 3. **Cyanidin-3-rutinoside** induces apoptosis in cancer cells via ROS-mediated activation of p38 MAPK and JNK.

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